

Technical Guide: Solubility & Handling of 1,4-Butane-D8-diamine

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Compound of Interest

Compound Name: 1,4-Butane-D8-diamine

CAS No.: 709608-92-4

Cat. No.: B569718

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Executive Summary

1,4-Butane-D8-diamine (Putrescine-d8) is the fully deuterated isotopologue of 1,4-butanediamine.[1] It serves as the "gold standard" internal standard for the quantification of polyamines in biological matrices via LC-MS/MS and GC-MS.

Its utility relies on its physicochemical equivalence to the native analyte (Putrescine) during extraction and chromatography, while providing a distinct mass shift (+8 Da) for mass spectrometric detection. Understanding its solubility profile is critical for preparing accurate stock solutions, preventing isotopic scrambling, and ensuring stability.

Key Forms Available[3]

- Free Base (Oil/Low-Melting Solid): Highly hygroscopic, absorbs CO₂ from air. Miscible with water and alcohols.
- Dihydrochloride Salt (2HCl) (Crystalline Solid): The preferred form for analytical standards. Highly water-soluble, stable, and non-volatile.

Physicochemical Profile: D8 vs. Native

The deuteration of the carbon backbone introduces subtle changes in bond vibrational frequencies (Kinetic Isotope Effect) but negligible changes in bulk solubility.

Property	Native 1,4-Butanediamine	1,4-Butane-D8-diamine
CAS Number	110-60-1	709608-92-4
Molecular Formula	C ₄ H ₁₂ N ₂	C ₄ D ₁₂ N ₂
Molecular Weight (Free Base)	88.15 g/mol	96.20 g/mol
Molecular Weight (2HCl Salt)	161.07 g/mol	169.12 g/mol
pKa	9.60, 10.80	~9.65, ~10.85 (slight shift)
LogP	-0.7 (Hydrophilic)	-0.7 (Hydrophilic)
Appearance	Colorless oil / White solid	Colorless oil / White solid
Hygroscopicity	High	High

Solubility Landscape

The solubility of **1,4-Butane-D8-diamine** is dictated by its high polarity and basicity. The salt form (2HCl) is most commonly used in research and requires polar protic solvents.

Solubility Matrix (2HCl Salt Form)

Solvent	Solubility Rating	Approx. Max Conc.	Technical Notes
Water	High	> 100 mg/mL	Ideal for primary stock solutions. Solutions are stable at 4°C.
0.1 M HCl	High	> 100 mg/mL	Recommended. Prevents adsorption to glass and inhibits bacterial growth.
Methanol	Moderate	1–10 mg/mL	Soluble, but less than in water.[2] Useful for spiking into organic precipitation workflows.
DMSO	High	> 50 mg/mL	Good for high-concentration stocks if water must be avoided.
Ethanol	Low/Moderate	< 5 mg/mL	Solubility decreases significantly compared to methanol.
Chloroform	Insoluble	< 0.1 mg/mL	The salt is insoluble; the free base is slightly soluble.
Hexane	Insoluble	Negligible	Used to wash away non-polar contaminants while retaining Putrescine-d8 in the aqueous phase.

Critical Solvent Interactions

- **Water & pH Sensitivity:** In neutral water, the free base will absorb atmospheric CO₂ to form carbamates. Always store the free base under inert gas (Argon/Nitrogen) or convert it immediately to the salt form using dilute HCl.
- **Methanol Discrepancy:** While the free base is miscible with methanol, the 2HCl salt has limited solubility. Some vendors list the salt as "slightly soluble" (0.1–1 mg/mL) in pure methanol [1].[2] For methanolic stocks, pre-dissolve in a minimal volume of water or 0.1 M HCl before diluting with methanol.
- **Biphasic Systems:** In liquid-liquid extractions (e.g., Folch or Bligh-Dyer), Putrescine-d8 will partition almost exclusively into the aqueous/methanol phase, not the chloroform/lipid phase.

Experimental Protocols

Protocol A: Preparation of Primary Stock Solution (10 mM)

Target: Create a stable, accurate master stock for LC-MS quantitation. Form: **1,4-Butane-D8-diamine** Dihydrochloride (MW: 169.12 g/mol).

- **Weighing:** Accurately weigh 1.69 mg of the D8-salt into a tared glass vial.
 - Note: Due to hygroscopicity, weigh quickly or use a dry box.
- **Solvent Addition:** Add 1.00 mL of 0.1 M HCl.
 - Why HCl? Acidification ensures the amine groups are fully protonated (), preventing volatility and adsorption to glass surfaces.
- **Mixing:** Vortex for 30 seconds until fully dissolved.
- **Storage:** Aliquot into amber glass vials. Store at -20°C. Stability: >12 months.

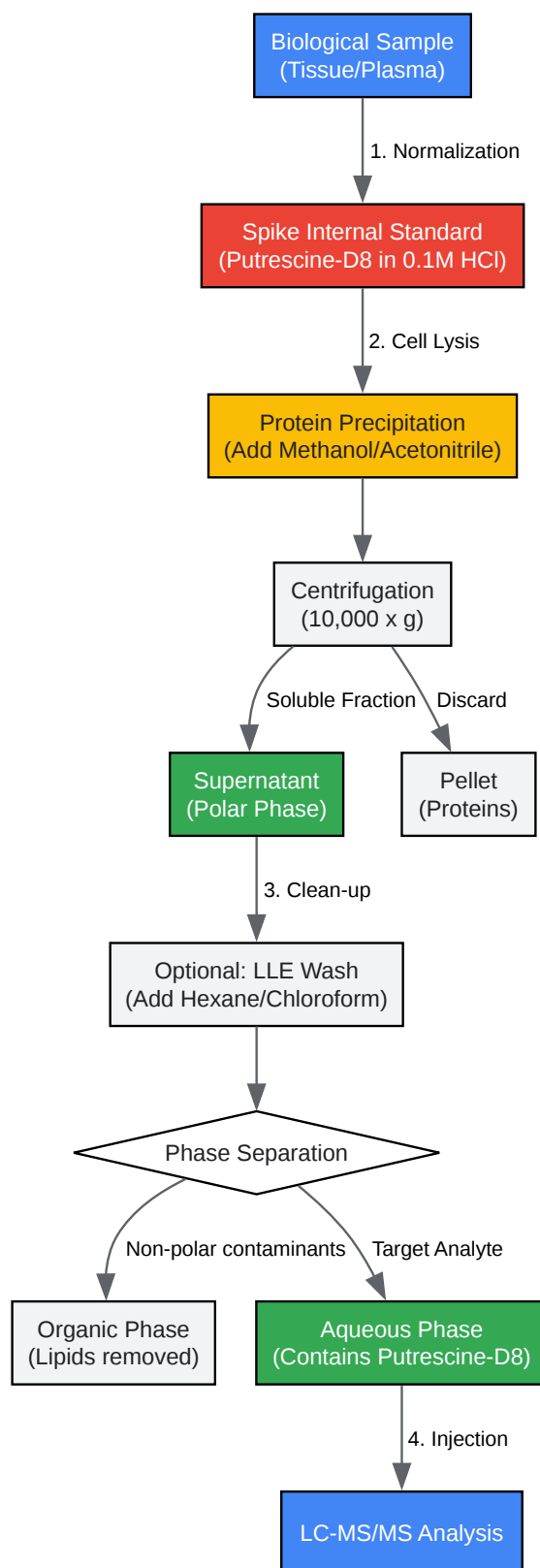
Protocol B: Handling the Free Base (Neat Oil)

Target: Synthesis or NMR applications where chloride ions are interfering.

- Inert Atmosphere: Handle inside a glove bag or under a stream of Nitrogen.
- Dissolution: Dissolve immediately in deuterated solvents (e.g., D₂O, CD₃OD) or dry DMSO-d₆.
- Warning: Do not expose to air for >2 minutes. Reaction with CO₂ forms a white crust (carbamate) that alters stoichiometry.

Visualization: Solubility-Driven Extraction Workflow

The following diagram illustrates the decision logic for solvent selection during the extraction of Putrescine-d₈ from biological samples.



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Caption: Solubility-driven workflow for extracting Putrescine-d8. The compound's high polarity ensures it remains in the aqueous/methanol phase during lipid removal steps.

References

- Resolve Mass.**1,4-Butane-d8-diamine** Overview and Applications. Retrieved from [[Link](#)]
- PubChem.**1,4-Butane-D8-diamine** Compound Summary. National Library of Medicine. Retrieved from [[Link](#)]

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Sources

- [1. resolvemass.ca \[resolvemass.ca\]](https://www.resolve-mass.com/)
- [2. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://www.caymanchem.com/)
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